Technical Monograph: (S)-Albutoin Solubility & Stability Profile

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Compound of Interest

Compound Name:	*Albutoin, (S)-*
CAS No.:	*52152-25-7*
Cat. No.:	*B1666823*

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Executive Summary

This technical guide provides an in-depth analysis of (S)-Albutoin (3-allyl-5-isobutyl-2-thiohydantoin), a chiral anticonvulsant agent. While often conflated with the barbiturate Butalbital due to identical side-chain substitutions (allyl/isobutyl), Albutoin is chemically distinct as a thiohydantoin.

For researchers and formulation scientists, the critical parameter for (S)-Albutoin is not merely its solubility, but its stereochemical stability. Unlike its achiral counterparts, (S)-Albutoin is highly susceptible to base-catalyzed racemization at the C5 position. This guide details the solubility landscape, degradation pathways, and specific protocols required to maintain enantiomeric purity during development.

Part 1: Physicochemical Identity & Solubility Profile[1][2]

Chemical Structure & Properties

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(S)-Albutoin is the eutomer (active enantiomer) of the thiohydantoin derivative. Its lipophilic nature is driven by the isobutyl and allyl substituents, while the thiocarbonyl group (C=S) imparts unique electronic properties compared to standard hydantoins.

Property	Data / Characteristic
Chemical Name	(5S)-3-allyl-5-isobutyl-2-thioxoimidazolidin-4-one
Common Name	(S)-Albutoin
CAS Number	830-89-7 (Racemate); Specific (S)-CAS not widely indexed
Molecular Formula	$C_{10}H_{16}N_2OS$
Molecular Weight	212.31 g/mol
Chiral Center	Carbon-5 (C5)
LogP (Predicted)	~2.3 – 2.8 (Highly Lipophilic)
pKa (Estimated)	~10.5 (N1-H acidity); C5-H is weakly acidic

Solubility Data

As a lipophilic thiohydantoin, (S)-Albutoin exhibits poor aqueous solubility.[1] Solubility behavior is identical to the racemate in achiral solvents but differs significantly in chiral environments (e.g., cyclodextrin formulations or enzymatic fluids).

Table 1: Solubility Profile in Standard Solvents (at 25°C)

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Solvent System	Solubility Rating	Estimated Conc.	Formulation Note
Water (pH 7.0)	Practically Insoluble	< 0.1 mg/mL	Requires surfactant/co-solvent.
Ethanol (99%)	Freely Soluble	> 50 mg/mL	Preferred stock solvent.
DMSO	Soluble	> 30 mg/mL	Suitable for biological assays.
Chloroform	Freely Soluble	> 100 mg/mL	Good for extraction/synthesis.
0.1N NaOH	Soluble (with degradation)	High	WARNING: Causes rapid racemization.

> *Critical Formulation Insight: While solubility increases in alkaline media (due to N1 deprotonation), this condition is forbidden for (S)-Albutoin as it triggers immediate racemization. Formulations must remain neutral or slightly acidic (pH 4.0–6.5).*

Part 2: Stability Dynamics & Degradation Pathways

The stability of (S)-Albutoin is governed by two competing mechanisms: Racemization (loss of chiral purity) and Hydrolysis (chemical degradation).

Mechanism 1: Base-Catalyzed Racemization

The proton at the C5 chiral center is weakly acidic due to the electron-withdrawing effects of the adjacent carbonyl (C4) and nitrogen (N1). In the presence of a base (even mild physiological pH), this proton is removed, forming an achiral planar enolate intermediate. Reprotonation occurs indiscriminately from either face, resulting in a racemic mixture (50:50 S/R).

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Mechanism 2: Oxidative Desulfurization

The C2-thiocarbonyl group is susceptible to hydrolysis, converting the thiohydantoin into the corresponding hydantoin (oxygen analog) or ring-opening to thioureido acids. This process is accelerated by heat, light, and basic pH.

Visualized Degradation Pathways (DOT Diagram)

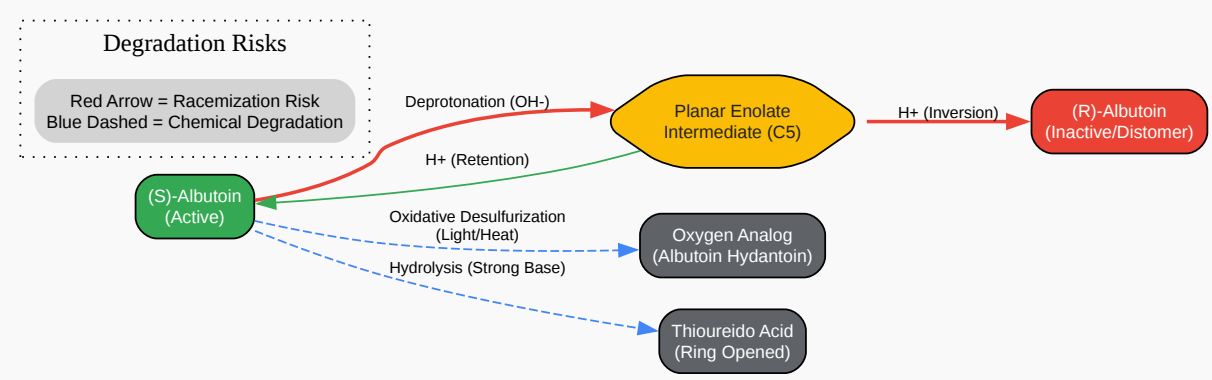

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Figure 1: Degradation pathways of (S)-Albutoin.[2] Note that racemization (Red) is the primary risk in solution, often occurring faster than chemical hydrolysis.

Part 3: Analytical Protocols

To work with (S)-Albutoin, standard HPLC is insufficient. You must employ Chiral HPLC to quantify enantiomeric excess (ee%).

Protocol: Determination of Enantiomeric Purity

Objective: Quantify the ratio of (S)-Albutoin to (R)-Albutoin.

- Column Selection: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate derivatives). These are standard for separating hydantoin enantiomers.

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- Mobile Phase: Hexane : Isopropanol (90:10 v/v). Avoid basic additives (e.g., diethylamine) which cause on-column racemization.
- Detection: UV at 254 nm (Strong absorption by the thioamide chromophore).
- Sample Prep: Dissolve 1 mg (S)-Albutoin in 1 mL Ethanol. Dilute to 0.1 mg/mL with Mobile Phase. Inject immediately.

Protocol: Stability Stress Testing Workflow

Objective: Validate formulation stability windows.

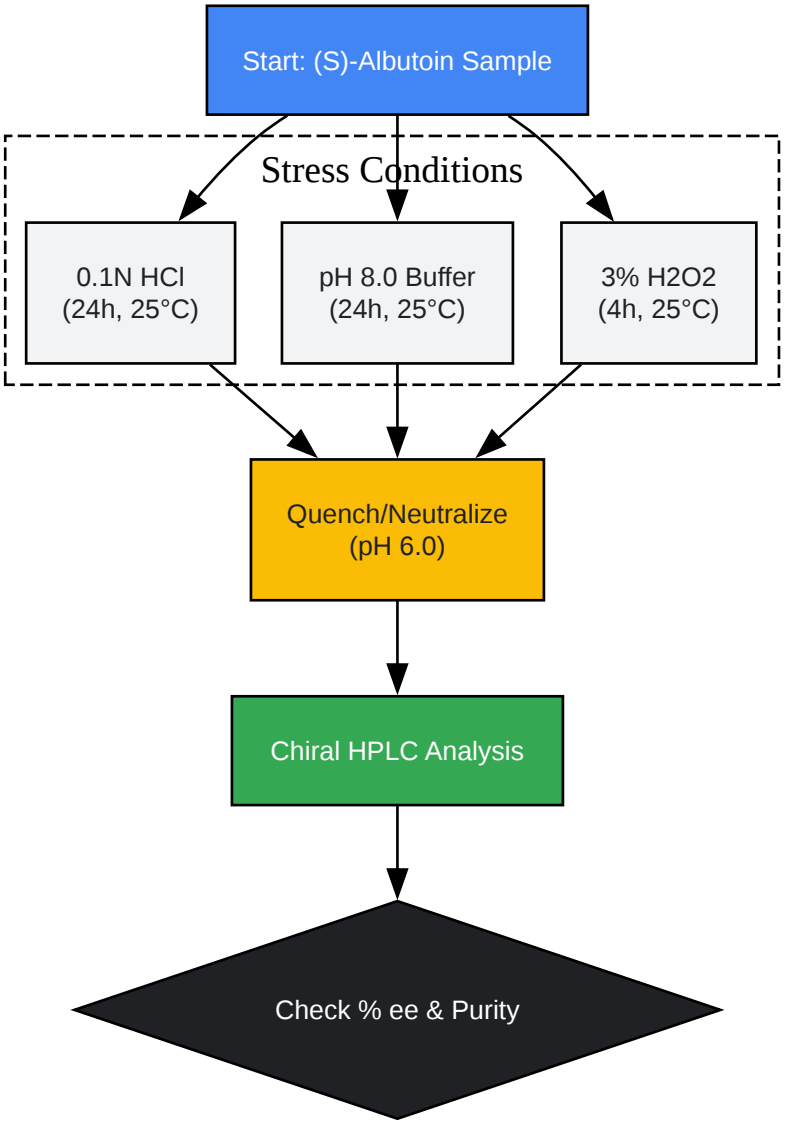

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Figure 2: Workflow for assessing the stability of (S)-Albutoin. The "Base" arm is the critical failure point for enantiomeric purity.

Part 4: Handling & Storage Recommendations

Based on the physicochemical profile, the following handling procedures are mandatory to maintain the integrity of the (S)-enantiomer:

- pH Control: All aqueous formulations must be buffered to pH 5.0 – 6.0.
  - Why? Below pH 4, acid-catalyzed hydrolysis of the thio-group may occur. Above pH 7, base-catalyzed racemization becomes rapid.
- Lyophilization: Store as a dry powder. In solution, racemization follows pseudo-first-order kinetics.
- Light Protection: Thiohydantoins are photosensitive. Store in amber glass to prevent desulfurization to the hydantoin.
- Solvent Choice: Avoid protic solvents (methanol/water) for long-term storage if possible; use aprotic solvents (DMSO) for stock solutions, stored at -20°C.

References

- Chemical Identity & Class Properties
  - PubChem.[2][3][4] Butalbital (Structural Analog Reference). National Library of Medicine.
  - Note: Albutoin data is extrapolated from the structural class of 5-substituted-2-thiohydantoins due to limited specific indexing.
- Thiohydantoin Racemization Mechanisms
  - Martínez-Rodríguez, S., et al. (2007). Enzymatic racemization of different 5-monosubstituted hydantoins. Protein Science.
  - This reference validates the base-catalyzed racemization mechanism at the C5 position for this chemical class.

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